

Safeguarding Your Research: A Comprehensive Guide to Handling Nipradilol

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Compound of Interest

Compound Name: Nipradilol

Cat. No.: B107673

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For Immediate Implementation: This document provides essential safety and logistical information for laboratory professionals working with **Nipradilol**. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure research environment.

Nipradilol is a non-selective beta-blocker and nitric oxide donor, presenting specific health and safety considerations. The following procedural guidance is designed to be your primary resource for the safe handling, storage, and disposal of this compound.

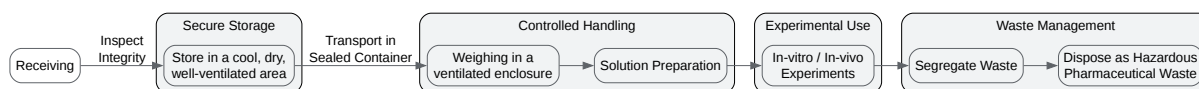
Quantitative Safety Data

For quick reference, the following table summarizes the key quantitative safety and physical data for **Nipradilol**.

Parameter	Value	Reference
Hazard Classifications	Acute Oral Toxicity: Category 4; Reproductive Toxicity: Category 2	[1]
Harmful if swallowed. Suspected of damaging the unborn child.	[1]	
Occupational Exposure Limits (OEL) - Propranolol (as a reference)	Time-Weighted Average (TWA): 2 mg/m ³	[2]
Short-Term Exposure Limit (STEL): 6 mg/m ³	[2]	
Physical State	Solid	Sigma-Aldrich SDS
Solubility	Soluble in Ethanol and Water	[1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Nipradilol** is paramount. The following workflow diagram and procedural steps outline the lifecycle of **Nipradilol** within the laboratory.



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References

- 1. usmed-media.usamedpremium.com [usmed-media.usamedpremium.com]
- 2. Propranolol | WorkSafe [worksafe.govt.nz]
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